

Physical and chemical properties of 2-imino-1,3-thiazolidine-3-carboximidamide

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An In-depth Technical Guide to 2-imino-1,3-thiazolidine-3-carboximidamide

This technical guide provides a comprehensive overview of the physical, chemical, and potential biological properties of 2-imino-**1,3-thiazolidine-3-carboximidamide**. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical and Physical Properties

While experimental data for 2-imino-**1,3-thiazolidine-3-carboximidamide** is limited in publicly available literature, a summary of its computed properties has been compiled from established chemical databases.[1] These properties provide essential information for handling, characterization, and theoretical modeling of the compound.

Table 1: Physical and Chemical Properties of 2-imino-1,3-thiazolidine-3-carboximidamide



Property	Value	Source
IUPAC Name	2-imino-1,3-thiazolidine-3- carboximidamide	PubChem[1]
CAS Number	10455-64-8	PubChem[1]
Molecular Formula	C ₄ H ₈ N ₄ S	PubChem[1]
Molecular Weight	144.20 g/mol	PubChem[1]
Exact Mass	144.046967 g/mol	PubChem[1]
Topological Polar Surface Area	102 Ų	PubChem[1]
Hydrogen Bond Donor Count	3	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
LogP (calculated)	-1.3	PubChem[1]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of 2-imino-1,3-thiazolidine-3-carboximidamide is not readily available in the surveyed literature. However, the synthesis of structurally related 2-imino-thiazolidine derivatives is well-documented. A general and adaptable protocol for the synthesis of a 2-imino-thiazolidin-4-one derivative is presented below, which could serve as a foundational method for the synthesis of the target molecule with appropriate modifications of starting materials. The key reaction involves the cyclization of a thiourea derivative with a suitable halo-carbonyl compound.[2][3]

Representative Experimental Protocol: Synthesis of 2-Imino-3-(aryl)-thiazolidin-4-ones

This protocol describes a common method for synthesizing 2-imino-thiazolidin-4-ones, which involves the reaction of a substituted thiourea with an α -haloacetate.

Materials:



- Substituted N-arylthiourea
- Ethyl chloroacetate
- Anhydrous sodium acetate
- Absolute ethanol

Procedure:

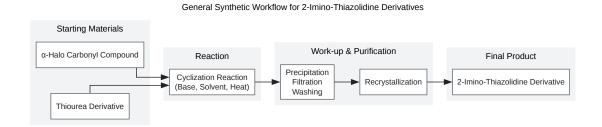
- A mixture of the appropriate N-arylthiourea (10 mmol) and anhydrous sodium acetate (20 mmol) in absolute ethanol (50 mL) is prepared in a round-bottom flask equipped with a reflux condenser.
- Ethyl chloroacetate (12 mmol) is added to the mixture.
- The reaction mixture is heated to reflux and maintained at this temperature for 4-6 hours.
 The progress of the reaction is monitored by thin-layer chromatography (TLC).
- After completion of the reaction, the mixture is cooled to room temperature.
- The cooled mixture is poured into crushed ice with constant stirring.
- The precipitated solid is filtered, washed thoroughly with cold water, and dried.
- The crude product is purified by recrystallization from a suitable solvent (e.g., ethanol) to afford the pure 2-imino-3-(aryl)-thiazolidin-4-one.

Characterization: The structure of the synthesized compound is typically confirmed using spectroscopic methods such as Infrared (IR) spectroscopy, Nuclear Magnetic Resonance (NMR) spectroscopy (¹H NMR and ¹³C NMR), and Mass Spectrometry (MS).[2][4]

Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of 2-iminothiazolidine derivatives.





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Caption: General Synthetic Workflow for 2-Imino-Thiazolidine Derivatives.

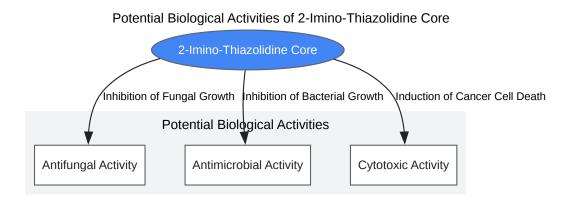
Potential Biological Activities

While no specific biological studies on 2-imino-**1,3-thiazolidine-3-carboximidamide** have been identified, the broader class of 2-imino-thiazolidin-4-one derivatives has been extensively investigated for various pharmacological activities.[5][6] These studies suggest that the 2-imino-thiazolidine scaffold is a privileged structure in medicinal chemistry. The potential biological activities are summarized below.

- Antifungal Activity: Several studies have reported the potent antifungal activity of 2-iminothiazolidin-4-one derivatives against a range of fungal pathogens.
- Antimicrobial Activity: This class of compounds has also demonstrated significant activity against various Gram-positive and Gram-negative bacteria.
- Cytotoxic Activity: Certain 2-imino-thiazolidine derivatives have been shown to exhibit cytotoxic effects against various cancer cell lines, indicating their potential as anticancer agents.[6][7]



The following diagram illustrates the potential biological activities of the 2-imino-thiazolidine core structure based on existing literature for related compounds.



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Caption: Potential Biological Activities of the 2-Imino-Thiazolidine Core.

Conclusion

2-imino-**1,3-thiazolidine-3-carboximidamide** is a heterocyclic compound with potential for further investigation in the fields of medicinal and materials chemistry. While experimental data is currently sparse, its structural similarity to other biologically active 2-imino-thiazolidine derivatives suggests that it may possess interesting pharmacological properties. The synthetic methodologies outlined in this guide for related compounds provide a strong starting point for the future synthesis and characterization of 2-imino-**1,3-thiazolidine-3-carboximidamide**. Further research is warranted to experimentally determine its physical and chemical properties, to develop a specific and optimized synthesis protocol, and to explore its potential biological activities.



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